

N-Acetyl Norgestimate-d6 supplier and purchasing information

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Compound of Interest

Compound Name: *N-Acetyl Norgestimate-d6*

Cat. No.: *B15552925*

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N-Acetyl Norgestimate-d6: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **N-Acetyl Norgestimate-d6**, a deuterated analog of an active pharmaceutical ingredient's intermediate, designed for use by researchers, scientists, and drug development professionals. This document outlines supplier information, purchasing specifications, and detailed experimental protocols for its application as an internal standard in bioanalytical studies.

Introduction to N-Acetyl Norgestimate-d6

N-Acetyl Norgestimate-d6 is the labeled analog of N-Acetyl Norgestimate, an intermediate in the synthesis of Norgestimate, a progestin commonly used in oral contraceptives.^{[1][2]} Its primary application in pharmaceutical research is as a deuterated internal standard for the accurate quantification and identification of norgestimate and its metabolites in biological samples using techniques like liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard, such as **N-Acetyl Norgestimate-d6**, is considered the gold standard in quantitative bioanalysis. This is because it shares identical chemical and physical properties with the analyte, allowing it to effectively compensate for variations during sample preparation and analysis, such as extraction loss and matrix effects.^{[3][4]}

Supplier and Purchasing Information

Several specialized chemical suppliers offer **N-Acetyl Norgestimate-d6**. The table below summarizes the product specifications from various vendors to facilitate comparison and procurement.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Molecular Formula	CAS Number	Appearance	Additional Information
ESS (Expert Synthesis Solutions)	ESS0086	98.6% by HPLC	>98% atom D	C ₂₅ H ₂₇ D ₆ NO ₄	1263195-02-3	White Solid	Synonym : Norgestimate-3-acetate-2,2,4,6,6,10-D6.[3] [5]
BOC Sciences	>98%	Not Specified	C ₂₅ H ₂₇ D ₆ NO ₄	1263195-02-3	Light Yellow Powder	Soluble in Chloroform, Ethyl Acetate, Methanol. [1][2]	
Scintila	HY-132692S	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Price available on request. [4]
Acanthus Research	ACA-160801-0054	Not Specified	Not Specified	Not Specified	1263195-02-3	Not Specified	Listed as Norgestimate-3-acetate-D6.[6]
Biotech Hub Africa	Not Specified	Not Specified	Not Specified	1263195-02-3	Not Specified	Available in 1 mg quantity. [5]	

Note: Product specifications are subject to change. It is recommended to request a certificate of analysis (CoA) from the supplier before purchase.

Experimental Protocols

N-Acetyl Norgestimate-d6 is primarily used as an internal standard in quantitative bioanalytical methods, most commonly with LC-MS/MS. The following is a representative protocol for the quantification of a related analyte, 17-desacetyl norgestimate, in human plasma, which can be adapted for N-Acetyl Norgestimate. This protocol is based on established methodologies for similar compounds.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Preparation of Stock and Working Solutions

- **Stock Solutions:** Prepare individual stock solutions of the analyte (e.g., Norgestimate) and the internal standard (**N-Acetyl Norgestimate-d6**) in a suitable solvent such as methanol at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare serial dilutions of the analyte stock solution with methanol or a methanol-water mixture to create calibration standards. Prepare a working solution of the internal standard (**N-Acetyl Norgestimate-d6**) at an appropriate concentration (e.g., 60 ng/mL) by diluting the stock solution.[\[1\]](#)

Sample Preparation (Solid-Phase Extraction)

- **Sample Aliquoting:** Take a 0.5 mL aliquot of the biological sample (e.g., human plasma) in a clean tube.[\[1\]](#)
- **Internal Standard Spiking:** Add 50 µL of the internal standard working solution to the plasma sample.[\[1\]](#)
- **Acidification:** Add 0.5 mL of 1% formic acid and vortex the mixture.[\[1\]](#)
- **Solid-Phase Extraction (SPE):**
 - Precondition an Oasis HLB SPE cartridge with 1.0 mL of methanol followed by 1.0 mL of water.[\[1\]](#)
 - Load the sample mixture onto the conditioned cartridge.

- Wash the cartridge with 1.0 mL of water, followed by 1.0 mL of 20% acetonitrile in water.[\[1\]](#)
- Elute the analyte and internal standard with 1.0 mL of methanol.[\[1\]](#)
- Sample Injection: Inject a small volume (e.g., 10 μ L) of the eluate into the LC-MS/MS system.[\[1\]](#)

LC-MS/MS Instrumentation and Conditions (Example)

- LC System: An ultra-performance liquid chromatography (UPLC) system.
- Column: A suitable reversed-phase column, such as a Waters Acquity UPLC HSS T3 (100 \times 2.1 mm, 1.8 μ m).[\[9\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) of the precursor-to-product ion transitions for both the analyte and the internal standard.

Quality Control and Data Analysis

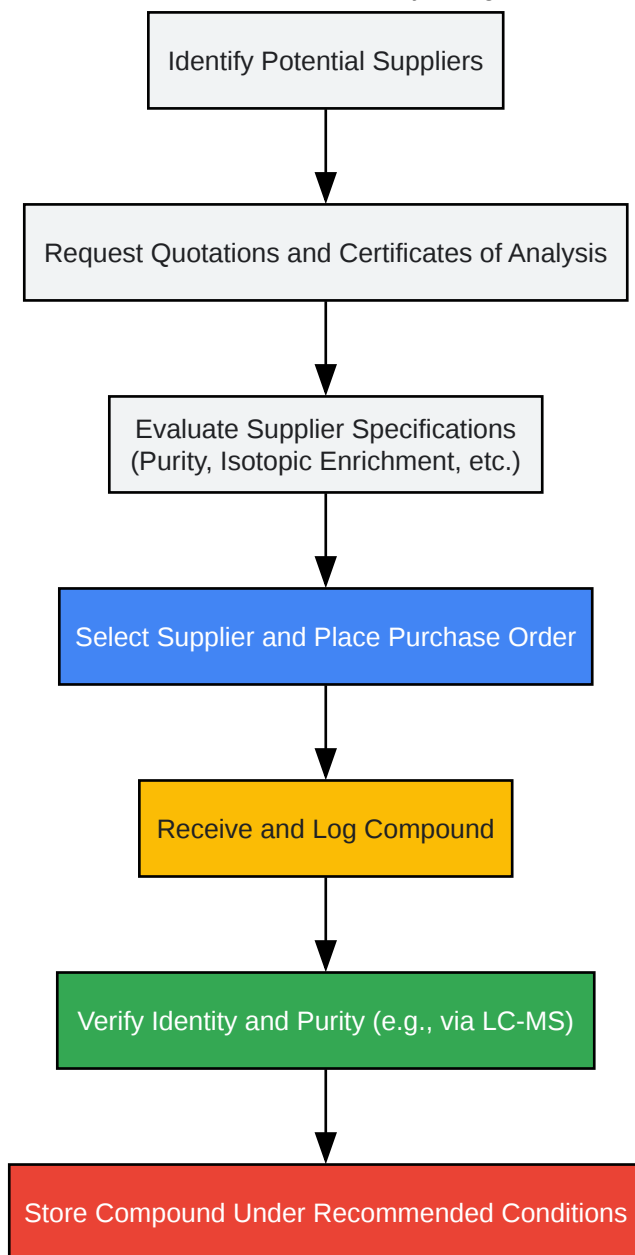
For accurate quantification, a calibration curve is constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards. The concentration of the analyte in the unknown samples is then determined from this curve. Quality control (QC) samples at low, medium, and high concentrations should be included in each analytical run to ensure the accuracy and precision of the method.[\[7\]](#)

Visualizations

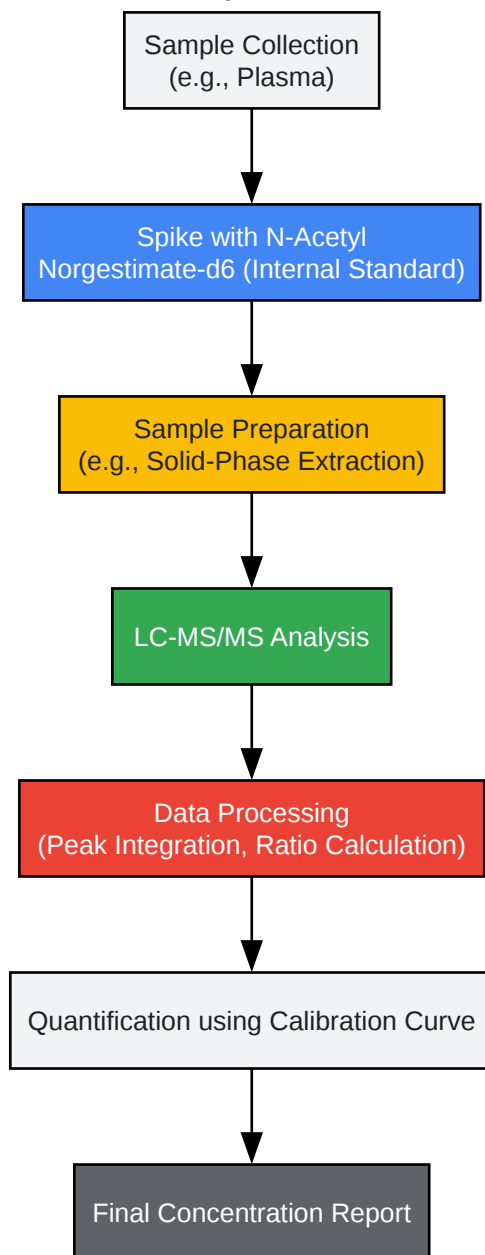
Signaling Pathways and Workflows

The following diagrams illustrate key processes related to the procurement and application of **N-Acetyl Norgestimate-d6**.

Procurement Workflow for N-Acetyl Norgestimate-d6

[Click to download full resolution via product page](#)Caption: Procurement Workflow for **N-Acetyl Norgestimate-d6**.

Bioanalytical Workflow Using a Deuterated Internal Standard



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